

# diethyl fluoromalonate CAS number and structure

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Diethyl fluoromalonate	
Cat. No.:	B1293803	Get Quote

An In-depth Technical Guide to **Diethyl Fluoromalonate** 

### Introduction

Diethyl fluoromalonate is a versatile organofluorine compound widely utilized as a key building block in organic synthesis and pharmaceutical development.[1][2] Its significance lies in the strategic introduction of a fluorine atom into molecular structures, a modification known to enhance critical properties such as metabolic stability, bioavailability, and binding affinity of drug candidates.[2][3] This guide provides a comprehensive overview of diethyl fluoromalonate, including its chemical identity, physical properties, spectroscopic data, synthesis protocols, and key applications for researchers, scientists, and professionals in drug development.

## **Chemical Identity and Structure**

The fundamental identification details for **diethyl fluoromalonate** are summarized below. It is a derivative of malonic acid where one of the alpha-hydrogens is substituted with a fluorine atom. [1]

Chemical Structure: FCH(COOC<sub>2</sub>H<sub>5</sub>)<sub>2</sub>[4]



Identifier	Value
CAS Number	685-88-1[1][5][6][7][8]
IUPAC Name	diethyl 2-fluoropropanedioate[9]
Molecular Formula	C7H11FO4[1][5][6][7][9]
Molecular Weight	178.16 g/mol [5][6][7]
Synonyms	Diethyl 2-fluoromalonate, Fluoromalonic acid diethyl ester[5][6][9]
InChI Key	GOWQBFVDZPZZFA-UHFFFAOYSA-N[6][9]
SMILES	CCOC(=0)C(F)C(=0)OCC[6][9]

## **Physicochemical and Spectroscopic Data**

The physical and spectroscopic properties of **diethyl fluoromalonate** are critical for its handling, characterization, and use in synthetic procedures. It is typically a clear, colorless to pale yellow liquid.[1][6]

**Table 2.1: Physical Properties** 

Property	Value
Form	Liquid[4][6]
Boiling Point	121-122 °C at 30 mmHg[4][6]
Density	1.129 g/mL at 25 °C[4][6]
Refractive Index (n20/D)	1.407[5][6]
Flash Point	62 °C (144 °F)[4][6]
рКа	10.40 ± 0.46 (Predicted)[1][6]
Solubility	Insoluble in water; soluble in organic solvents[1] [10]
Storage Temperature	2-8°C, under inert gas[1][2][6]



Table 2.2: Spectroscopic Data

Spectrum Type	Data
<sup>1</sup> H-NMR	(400 MHz, CDCl <sub>3</sub> ) δ 1.34 (t, J=7 Hz, 6H, CH <sub>3</sub> ), 4.33 (q, J=7 Hz, 4H, CH <sub>2</sub> ), 5.28 (d, J=48.5 Hz, 1H, CHF)[5]
<sup>13</sup> C-NMR	(100 MHz, CDCl₃) δ 13.9, 62.6, 85.2 (d, J=195 Hz), 163.9 (d, J=24 Hz)[5]
<sup>19</sup> F-NMR	(376 MHz, CDCl <sub>3</sub> ) δ -195.17 (d, J=48.5 Hz)[5]

## **Safety and Hazard Information**

**Diethyl fluoromalonate** is classified as a corrosive substance that causes severe skin burns and eye damage.[9][11] Appropriate personal protective equipment (PPE), including gloves, goggles, and a face shield, should be used when handling this chemical.[4]

**Table 3.1: GHS Hazard Information** 

Identifier	Code & Description
Pictogram	GHS05 (Corrosion)[4][6]
Signal Word	Danger[4][6][12]
Hazard Statements	H314: Causes severe skin burns and eye damage[4][6][9]
Precautionary Statements	P280, P303+P361+P353, P304+P340+P310, P305+P351+P338, P363, P405[4][6]
Hazard Class	8[6][13]
Packing Group	III[6][13]

# Experimental Protocols: Synthesis of Diethyl Fluoromalonate



The synthesis of **diethyl fluoromalonate** can be achieved through several routes. The most common methods include direct fluorination of diethyl malonate or halogen exchange from diethyl chloromalonate.[3]

## **Protocol 1: Direct Fluorination of Diethyl Malonate**

This protocol describes the fluorination of a malonic ester using iodosylbenzene (PhIO) and triethylamine pentahydrogen fluoride salt (Et<sub>3</sub>N·5HF).[5][14]

### Reagents and Materials:

- Iodosylbenzene (PhIO)
- Triethylamine pentahydrogen fluoride salt (Et₃N·5HF)
- · Diethyl malonate
- 1,2-dichloroethane (DCE)
- Aqueous sodium bicarbonate (NaHCO<sub>3</sub>)
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Teflon test tube with septum cap
- Stirring bar
- Silica gel for column chromatography

#### Procedure:

- To a Teflon test tube, add iodosylbenzene (550 mg, 2.5 mmol), triethylamine pentahydrogen fluoride salt (800 mg, 4.0 mmol), and 1,2-dichloroethane (1 mL).[5][14]
- Stir the mixture at room temperature for 15 minutes.[5][14]

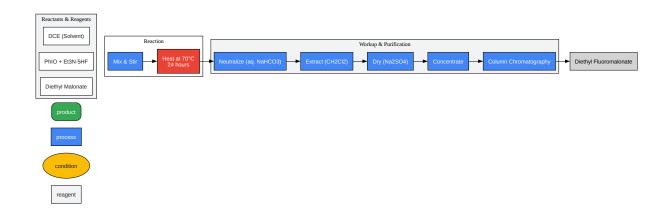
### Foundational & Exploratory





- Add diethyl malonate (1 mmol) and an additional 1 mL of 1,2-dichloroethane to the mixture.
   [5][14]
- Seal the test tube with a septum cap and heat the reaction mixture at 70°C for 24 hours with continuous stirring.[5][14]
- After the reaction is complete, cool the mixture to room temperature and neutralize it with aqueous sodium bicarbonate.[5][14]
- Extract the product with dichloromethane (3 x 10 mL).[5][14]
- Combine the organic layers, wash with brine (20 mL), and dry over anhydrous sodium sulfate.[5][14]
- Concentrate the solution under reduced pressure to obtain the crude product.[5][14]
- Purify the crude product by silica gel column chromatography to yield pure **diethyl fluoromalonate**.[5][14]





Click to download full resolution via product page

Caption: Workflow for the direct fluorination of diethyl malonate.

# Protocol 2: Halogen Exchange from Diethyl Chloromalonate

This method involves a halogen exchange reaction, where the chlorine atom in diethyl chloromalonate is replaced by fluorine using a fluoride source.[3][15]



### Reagents and Materials:

- · Diethyl chloromalonate
- 1,5-Diazabicyclo[4.3.0]non-5-ene (DBN)
- Hydrogen fluoride (HF)
- Anhydrous sodium sulfate
- Three-necked flask
- Stirring apparatus

#### Procedure:

- In a 100 mL three-necked flask, add 24.8g (0.2 mol) of 1,5-diazabicyclo[4.3.0]non-5-ene and 11.5g of hydrogen fluoride (HF).[15]
- Stir the mixture, then add 15.7g (0.1 mol) of diethyl chloromalonate.[15]
- Heat the reaction mixture to 80°C and maintain for 12 hours.[15]
- Upon completion, perform hydrolysis and extract the product.[15]
- Dry the organic layer over anhydrous sodium sulfate.[15]
- Remove the solvent under reduced pressure to obtain the final product.[15] A yield of 83%
  has been reported for this method.[15]

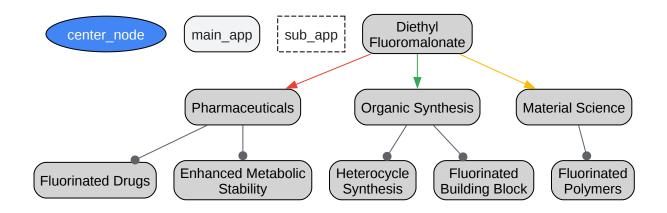
## **Applications in Research and Drug Development**

**Diethyl fluoromalonate** is a valuable reagent primarily due to its role as a precursor to fluorinated molecules.[2] Its applications span various areas of chemical and pharmaceutical research.

### **Key Application Areas:**



- Pharmaceutical Synthesis: It is a crucial intermediate for synthesizing fluorinated drugs.[1][2]
   [7] The presence of fluorine can significantly alter a drug's pharmacokinetic and pharmacodynamic profile. It has been used in the synthesis of novel antibacterial agents, such as 5-fluoropyrimidine derivatives.[3][16]
- Organic Synthesis Building Block: It serves as a versatile building block for introducing the FCH(COOEt) moiety into various organic molecules.[1][2] It can undergo reactions like Michael additions and is used in the synthesis of heterocyclic compounds.[3][16]
- Agrochemicals: Similar to pharmaceuticals, the introduction of fluorine can enhance the
  efficacy and stability of agrochemicals. Diethyl fluoromalonate is a key intermediate in this
  field.[2]
- Material Science: It is used in the production of fluorinated polymers and advanced materials, which can exhibit unique properties like enhanced thermal stability and chemical resistance.[2]



Click to download full resolution via product page

Caption: Key application areas of **diethyl fluoromalonate**.

### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



### References

- 1. guidechem.com [guidechem.com]
- 2. chemimpex.com [chemimpex.com]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Diethyl fluoromalonate 97 685-88-1 [sigmaaldrich.com]
- 5. chemwhat.com [chemwhat.com]
- 6. Diethyl fluoromalonate | 685-88-1 [chemicalbook.com]
- 7. Diethyl Fluoromalonate | 685-88-1 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 8. Diethyl fluoromalonate [webbook.nist.gov]
- 9. Diethyl fluoromalonate | C7H11FO4 | CID 12702 PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. bdmaee.net [bdmaee.net]
- 11. synquestlabs.com [synquestlabs.com]
- 12. chemicalbook.com [chemicalbook.com]
- 13. 685-88-1 CAS MSDS (Diethyl fluoromalonate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 14. Diethyl fluoromalonate synthesis chemicalbook [chemicalbook.com]
- 15. CN102557937A Preparation method for diethyl fluoromalonate Google Patents [patents.google.com]
- 16. guidechem.com [guidechem.com]
- To cite this document: BenchChem. [diethyl fluoromalonate CAS number and structure].
   BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293803#diethyl-fluoromalonate-cas-number-and-structure]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com